

Personal protective equipment for handling Monomethyl kolavate

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Compound of Interest		
Compound Name:	Monomethyl kolavate	
Cat. No.:	B020886	Get Quote

Essential Safety and Handling Guide for Monomethyl Kolavate

This guide provides immediate safety, handling, and disposal information for **Monomethyl kolavate** (CAS No. 24513-41-5), a diterpenoid compound used in laboratory research. The information herein is intended for researchers, scientists, and drug development professionals. It is crucial to supplement this guide with a comprehensive, substance-specific risk assessment and to obtain the official Safety Data Sheet (SDS) from your supplier before commencing any work.

Chemical and Physical Properties

Monomethyl kolavate is a research chemical identified as a Trypanosoma brucei glyceraldehyde-3-phosphate dehydrogenase (TbGAPDH) inhibitor.[1][2] It is a powder at room temperature and soluble in several organic solvents.[1]



Property	Value
CAS Number	24513-41-5
Molecular Formula	C21H32O4
Molecular Weight	348.48 g/mol
Appearance	Powder
Solubility	Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone

Personal Protective Equipment (PPE)

Due to the absence of a publicly available, detailed Safety Data Sheet (SDS), a conservative approach to PPE is recommended. The following table outlines the minimum required PPE for handling **Monomethyl kolavate** in both powder and solution form.

PPE Category	Powder Form	Solution Form
Eye Protection	ANSI-approved safety glasses with side shields or chemical splash goggles.	Chemical splash goggles. A face shield is recommended when handling larger quantities (>100 mL).
Hand Protection	Nitrile gloves (double-gloving is recommended). Change gloves immediately if contaminated.	Nitrile or other chemically resistant gloves appropriate for the solvent used. Consult a glove compatibility chart.
Body Protection	A lab coat should be worn at all times.	A chemically resistant lab coat or apron should be worn over a standard lab coat.
Respiratory Protection	A NIOSH-approved respirator (e.g., N95) is recommended when handling the powder outside of a fume hood to prevent inhalation.	Work should be conducted in a certified chemical fume hood to avoid inhalation of solvent vapors.



Operational Plans: Handling and Storage

Handling:

- Engineering Controls: All handling of **Monomethyl kolavate**, both in powder and solution form, should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.
- Weighing: When weighing the powder, use an analytical balance within a fume hood or a ventilated balance enclosure to minimize the risk of inhalation.
- Solution Preparation: To prepare solutions, add the solvent to the pre-weighed Monomethyl kolavate powder slowly and stir to dissolve. Avoid splashing.
- General Hygiene: Avoid contact with skin and eyes. Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling.

Storage:

- Store Monomethyl kolavate in a tightly sealed, light-resistant container in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as strong oxidizing agents.
- Follow the manufacturer's specific storage temperature recommendations.

Disposal Plan

All waste containing **Monomethyl kolavate**, including empty containers, contaminated PPE, and solutions, must be treated as hazardous waste.

- Solid Waste: Collect all solid waste, including contaminated gloves, weigh paper, and pipette tips, in a designated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Collect all liquid waste in a sealed, labeled, and chemically compatible hazardous waste container. Do not mix with incompatible waste streams.



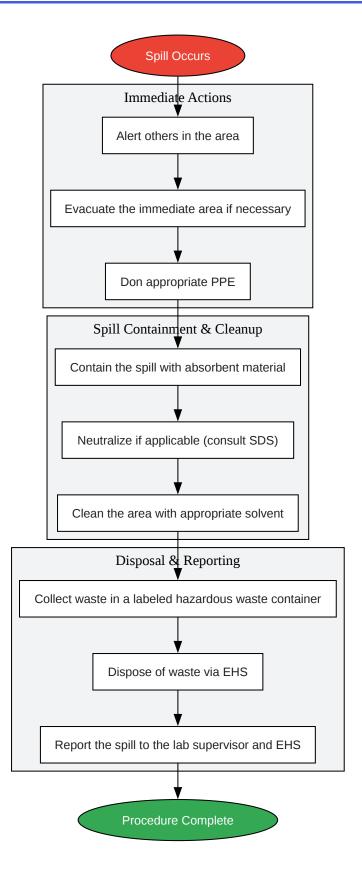


• Disposal: Arrange for the disposal of all hazardous waste through your institution's environmental health and safety (EHS) office, following all local, state, and federal regulations.

Experimental Protocols: Chemical Spill Response

In the event of a chemical spill, follow the procedure outlined below.





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Caption: Workflow for responding to a chemical spill in the laboratory.



This procedural guide is based on general laboratory safety principles and available information on **Monomethyl kolavate**. It is imperative to obtain and review the official Safety Data Sheet (SDS) from the supplier for comprehensive and specific safety information before handling this compound.

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References

- 1. Monomethyl kolavate | CAS:24513-41-5 | Manufacturer ChemFaces [chemfaces.com]
- 2. Momethyl kolavate | 24513-41-5 [chemicalbook.com]
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